

Proper Disposal of DS21360717: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: DS21360717

Cat. No.: B10815245

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For Immediate Release: This document provides essential safety and logistical information for the proper disposal of **DS21360717**, a potent FER tyrosine kinase inhibitor utilized in anticancer research.^[1] Researchers, scientists, and drug development professionals must adhere to these procedural guidelines to ensure laboratory safety, environmental protection, and regulatory compliance.

Disclaimer: A specific Safety Data Sheet (SDS) for **DS21360717** is not publicly available. The following procedures are based on established best practices for the disposal of potent, hazardous pharmaceutical compounds and kinase inhibitors.^{[2][3]} Always consult your institution's Environmental Health and Safety (EHS) department for specific protocols and local regulations.

DS21360717 is a small molecule compound designed by Daiichi Sankyo to inhibit the protumorigenic activity of FER tyrosine kinase.^[1] As a potent research compound, all materials that come into contact with **DS21360717** must be treated as hazardous waste to prevent accidental exposure and environmental contamination.^[1]

Summary of Key Disposal Principles

Due to the absence of specific quantitative data for **DS21360717**, this table summarizes the universal principles for handling and disposing of potent research compounds.

Waste Stream	Recommended Disposal Method	Key Considerations
Unused/Expired DS21360717 (Solid)	Dispose of as hazardous chemical waste.	Do not discard in regular trash or down the drain. ^[1] Collect in a clearly labeled, sealed, and compatible container. ^[1]
Solutions containing DS21360717 (Liquid)	Collect in a sealed, properly labeled, and leak-proof hazardous waste container.	Do not mix with other waste streams unless compatibility is confirmed. ^[1] The container should be clearly labeled with the chemical name and concentration. ^[1]
Contaminated Labware (e.g., vials, pipette tips)	Place in a designated, puncture-resistant, and sealed hazardous waste container.	Label as "Hazardous Waste" with the name of the compound. ^[1] Do not overfill waste containers. ^[1]
Contaminated Personal Protective Equipment (PPE)	Place in a sealed bag or container labeled as hazardous waste.	Carefully doff PPE to avoid self-contamination. ^[1] Assume all disposable items in contact with the compound are contaminated. ^[1]

Experimental Protocol: Step-by-Step Disposal Procedures

The following protocol outlines the necessary steps for the safe disposal of **DS21360717** and associated waste materials.

1. Personal Protective Equipment (PPE):

- Wear appropriate PPE, including a lab coat, safety goggles with side shields, and double chemical-resistant gloves (e.g., nitrile).^[1]

- If handling the powder form outside of a containment device, respiratory protection is essential.[1]

2. Waste Segregation and Containment:

- At the Point of Generation: Immediately segregate all waste contaminated with **DS21360717** from other laboratory waste streams.[3]
- Solid Waste: Place unused or expired **DS21360717** powder and contaminated solids (e.g., weighing paper, pipette tips, gloves) into a designated, robust, and sealable hazardous waste container.[3] This container should be clearly labeled "Hazardous Waste" and list "**DS21360717**".[1]
- Liquid Waste: Collect all solutions containing **DS21360717** in a dedicated, leak-proof, and shatter-resistant container.[3] Keep the container closed when not in use.[3]
- Sharps Waste: Any sharps contaminated with **DS21360717** must be disposed of in a designated "chemo sharps" container.[4]

3. Labeling and Storage:

- All hazardous waste containers must be accurately labeled with the words "Hazardous Waste," the full chemical name "**DS21360717**," and any other components in the waste stream.[1]
- Note the date of waste accumulation.
- Store hazardous waste containers in a designated and secure satellite accumulation area within the laboratory, away from incompatible materials.[5]

4. Surface Decontamination:

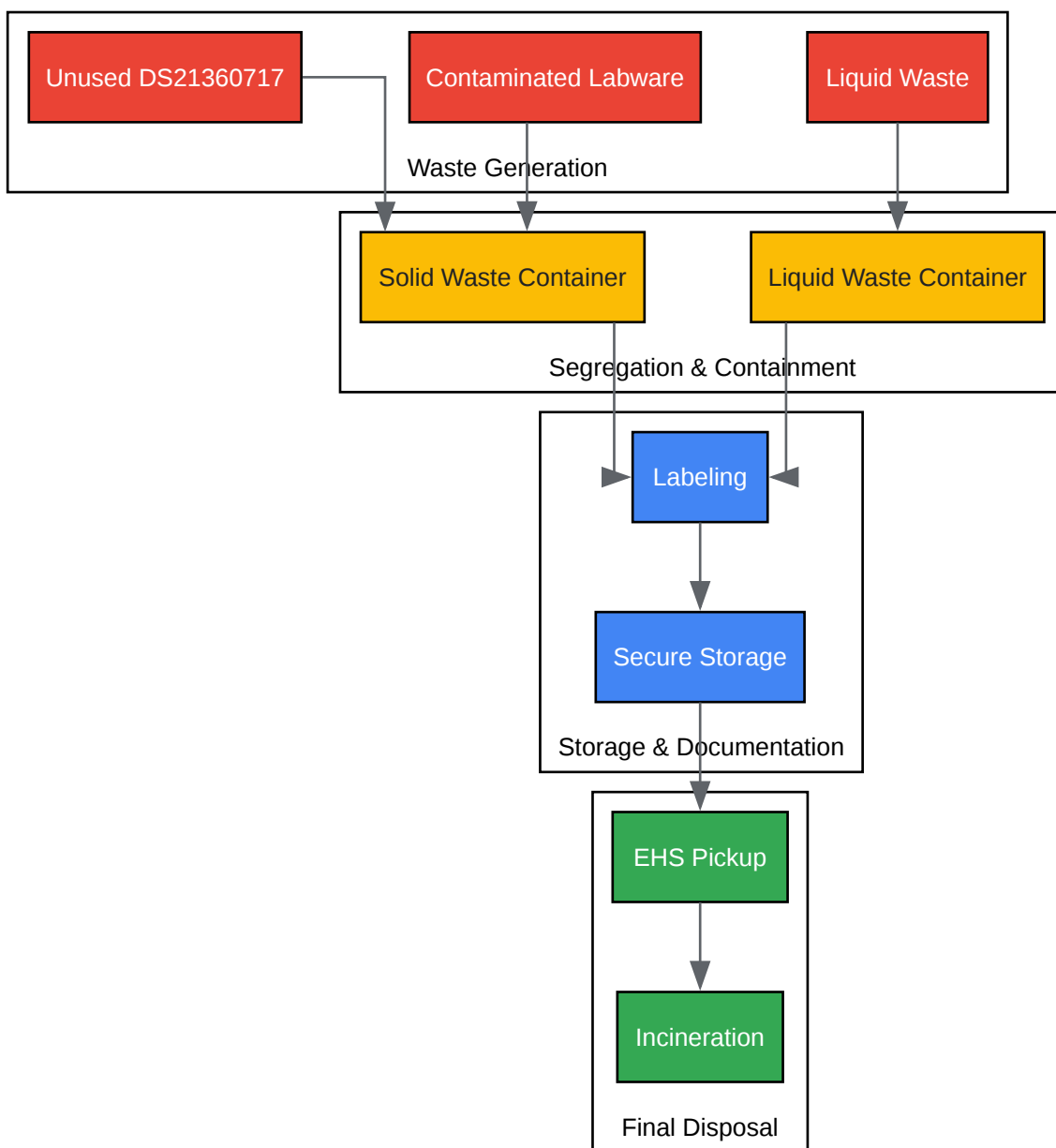
- Decontaminate all surfaces and equipment that have come into contact with **DS21360717**.
- A common procedure involves wiping surfaces with a suitable solvent (e.g., 70% ethanol) followed by a cleaning agent.[2]
- Dispose of all cleaning materials as hazardous waste.[2]

5. Final Disposal:

- Arrange for the collection of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.[3]
- The recommended final disposal method for potent compounds and cytotoxic waste is incineration at a permitted facility to ensure complete destruction.[5]

Disposal Workflow Diagram

The following diagram illustrates the logical flow for the proper disposal of **DS21360717**.



Disposal Workflow for DS21360717

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Caption: Logical workflow for the proper disposal of **DS21360717**.

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- To cite this document: BenchChem. [Proper Disposal of DS21360717: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10815245#ds21360717-proper-disposal-procedures]

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